

2-Cyanoacetamide chemical properties and structure

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Compound of Interest

Compound Name: 2-Cyanoacetamide

Cat. No.: B1669375

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An In-depth Technical Guide to **2-Cyanoacetamide**: Chemical Properties and Structure

Introduction

2-Cyanoacetamide (CAS No. 107-91-5) is a versatile organic compound characterized by the presence of both a nitrile and an amide functional group.[1][2] This unique structure makes it a valuable intermediate in a wide range of chemical syntheses.[3] It serves as a crucial building block for the preparation of various pharmaceuticals, agrochemicals, dyes, and heterocyclic compounds.[3][4][5] This guide provides a comprehensive overview of the chemical properties, structure, and key experimental protocols related to **2-cyanoacetamide**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2-Cyanoacetamide is a white to light cream crystalline powder with no odor.[2][3][6] It is soluble in water and alcohol.[4][7][8] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	2-Cyanoacetamide	[1][9][10]
CAS Number	107-91-5	[1][6][9]
Molecular Formula	C ₃ H ₄ N ₂ O	[1][9][11]
Molecular Weight	84.08 g/mol	[3][9][11]
Melting Point	119-121 °C	[1][6]
Boiling Point	351.2 °C	[1]
Density	1.163 g/cm ³	[1]
Water Solubility	Soluble	[2][8][12]
pKa	~11-13.24	[1]
¹ H NMR (DMSO-d ₆ , 90 MHz)	Chemical shifts are reported.	[13]
¹³ C NMR (D ₂ O)	Chemical shifts are reported.	[13]
IR (KBr disc)	Spectrum available.	[13]

Chemical Structure

2-Cyanoacetamide consists of an acetamide backbone with a nitrile group attached to the alpha-carbon. The molecule's reactivity is largely dictated by the electron-withdrawing nature of both the cyano and amide functionalities, which activates the methylene (-CH₂-) group, making it susceptible to a variety of chemical transformations.[5][14] This dual functionality allows **2-cyanoacetamide** to act as a versatile precursor in the synthesis of more complex molecules, particularly heterocyclic systems.[4][5][7]

Experimental Protocols

Synthesis of 2-Cyanoacetamide from Ethyl Cyanoacetate and Ammonia

A common and straightforward method for the laboratory-scale synthesis of **2-cyanoacetamide** involves the ammonolysis of ethyl cyanoacetate.[15][16]

Materials:

- Ethyl cyanoacetate
- Concentrated aqueous ammonia (sp. gr. 0.90)
- Ice-salt mixture
- 95% Ethanol (for recrystallization)
- Decolorizing charcoal (optional)

Procedure:

- In a wide-mouthed Erlenmeyer flask, pour 400 g (3.5 moles) of ethyl cyanoacetate into 300 cc (4.5 moles) of concentrated aqueous ammonia.[\[16\]](#)
- Shake the mixture. It will initially be cloudy, then warm up slightly and become clear within approximately three minutes.[\[16\]](#)
- Allow the flask to stand in an ice-salt mixture for one hour to facilitate the precipitation of the product.[\[16\]](#)
- Filter the resulting solid by suction and wash the crystals with two 50-cc portions of ice-cold ethyl alcohol.[\[16\]](#)
- Air-dry the product. The yield of the slightly yellowish, crystalline amide is typically between 205–225 g.[\[16\]](#)

Purification (Recrystallization):

- To obtain a pure white product, dissolve 200 g of the crude amide in 350 cc of hot 95% ethanol. If necessary, add a small amount of decolorizing charcoal and filter the hot solution. [\[15\]](#)[\[16\]](#)
- Cool the solution to induce crystallization.[\[16\]](#)

- Filter the purified crystals and dry them. This process results in a high recovery of pure **2-cyanoacetamide**.[\[16\]](#)

Synthesis from Cyanoacetic Acid Butyl Ester and Ammonia

An alternative synthesis route utilizes cyanoacetic acid butyl ester.[\[17\]](#)

Materials:

- Cyanoacetic acid butyl ester (99.7% purity)
- Butanol
- Sodium methoxide in methanol solution (30% concentration)
- Ammonia gas

Procedure:

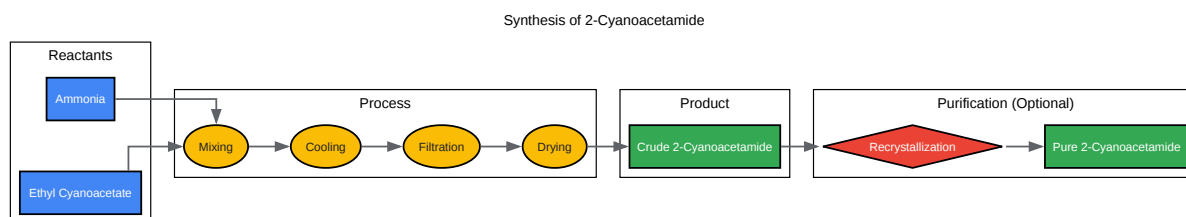
- In a three-necked flask equipped with a stirrer, thermometer, and gas inlet tube, mix 141.6 grams (1 mole) of cyanoacetic acid butyl ester, 240 grams of butanol, and 3.6 grams of 30% sodium methoxide in methanol solution.[\[17\]](#)
- Introduce ammonia gas into the mixture while maintaining the reaction temperature at 30°C with water cooling.[\[17\]](#)
- Continue the reaction for approximately 7 hours, monitoring the conversion of the butyl ester by GC analysis.[\[17\]](#)
- Once the reaction is complete, filter the mixture.[\[17\]](#)
- Wash the filter cake with butanol and vacuum dry at 40-60°C to obtain the final product.[\[17\]](#)
This method can yield up to 91% of **2-cyanoacetamide** with a melting point of 120.5-121.5°C.[\[17\]](#)

Applications in Synthesis and Drug Development

2-Cyanoacetamide is a cornerstone in the synthesis of a variety of biologically active compounds. Its utility stems from its ability to participate in diverse chemical reactions.[3]

- **Heterocyclic Synthesis:** It is a key precursor for synthesizing heterocyclic compounds like pyrazole, pyridine, and pyrimidine derivatives.[2][4][7]
- **Vitamin Synthesis:** **2-Cyanoacetamide** is a starting reagent in the synthesis of Vitamin B6. [2][5][7]
- **Drug Development:** It is used as an intermediate in the synthesis of various pharmaceutical compounds, including potential anti-cancer agents.[3][4][5] The presence of the cyano group is often essential for the biological activity of the final drug molecule.[4]
- **Analytical Chemistry:** It reacts with reducing carbohydrates in a borate buffer to produce intense fluorescence, which is useful for the automated analysis of carbohydrates.[2][4][7] It is also used in spectrofluorimetric methods to determine the activity of certain antihistamine drugs.[1]

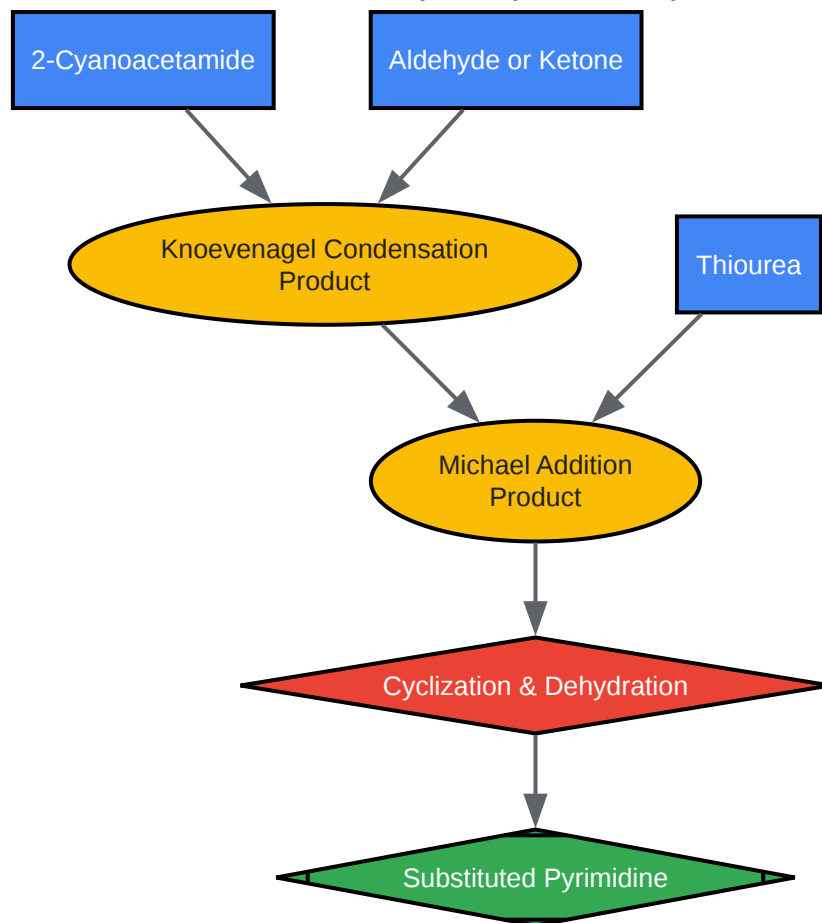
Visualizations



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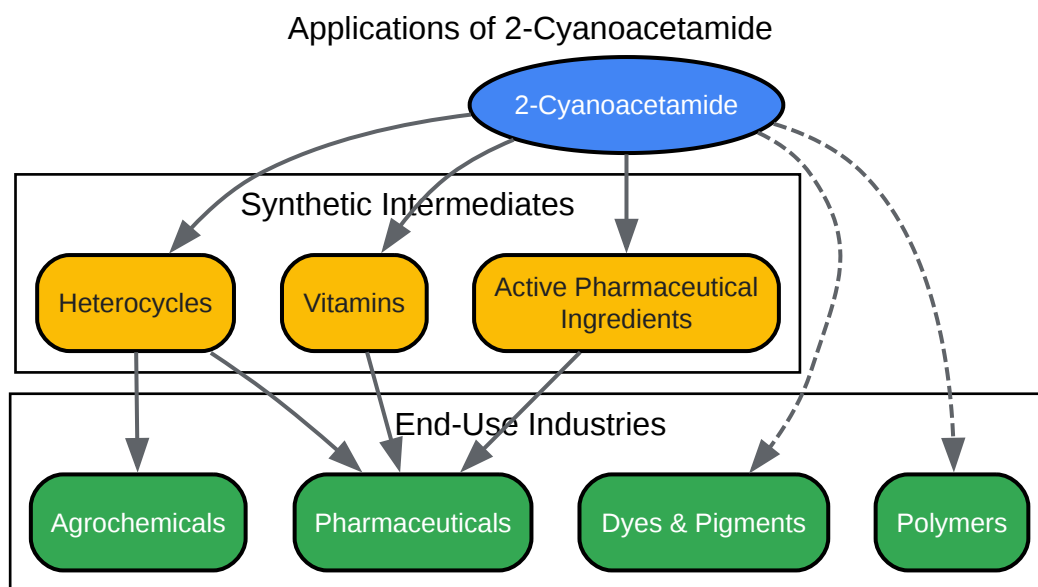
Caption: Workflow for the synthesis of **2-Cyanoacetamide**.

General Reaction Pathway for Pyrimidine Synthesis



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Caption: Synthesis of Pyrimidine Derivatives from **2-Cyanoacetamide**.



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Caption: Logical relationships of **2-Cyanoacetamide** and its applications.

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